

2-Nitrothiophenol chemical structure and molecular weight

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Compound of Interest		
Compound Name:	2-Nitrothiophenol	
Cat. No.:	B1584256	Get Quote

An In-depth Technical Guide to 2-Nitrothiophenol

This technical guide provides a comprehensive overview of the chemical structure, molecular weight, and synthesis of **2-Nitrothiophenol**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines key physicochemical properties and details a validated experimental protocol for its preparation.

Core Chemical and Physical Properties

2-Nitrothiophenol, also known as 2-nitrobenzenethiol, is an organosulfur compound with the chemical formula $C_6H_5NO_2S$.[1] It is a valuable intermediate in various chemical syntheses. The key quantitative data for this compound are summarized in the table below for easy reference and comparison.



Property	Value
Molecular Formula	C ₆ H ₅ NO ₂ S
Molecular Weight	155.17 g/mol
CAS Number	4875-10-9
Appearance	Not explicitly stated in the provided results
Purity	≥97% (typical)
Storage Conditions	Inert atmosphere, 2-8°C

Experimental Protocols

A key application of **2-Nitrothiophenol** is its use as a precursor in the synthesis of other organic molecules. The following section details an experimental protocol for the synthesis of **2-Nitrothiophenol** from Di-(2-nitrophenyl)-disulfide.

Synthesis of 2-Nitrothiophenol from Di-(2-nitrophenyl)-disulfide

This protocol outlines the reduction of Di-(2-nitrophenyl)-disulfide to yield **2-Nitrothiophenol**.

Materials:

- Di-(2-nitrophenyl)-disulfide (10 g, 0.03 M)
- Sodium hydroxide (NaOH) solution (0.8 g, 0.02 M)
- Hydrogen sulfide (H2S) gas
- Concentrated hydrochloric acid (HCl) (5 ml)
- Ethanol (for recrystallization)

Procedure:



- Prepare a solution of sodium hydrosulfide (NaSH) by saturating a sodium hydroxide solution
 (0.8 g in a suitable amount of water) with hydrogen sulfide gas.
- Add Di-(2-nitrophenyl)-disulfide (10 g) to the freshly prepared sodium hydrosulfide solution.
- Reflux the reaction mixture.
- After the reaction is complete, pour the mixture into 5 ml of concentrated hydrochloric acid.
- Filter the precipitated **2-Nitrothiophenol**.
- Recrystallize the crude product from ethanol to obtain pure **2-Nitrothiophenol**.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **2-Nitrothiophenol** as described in the experimental protocol.



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Caption: Workflow for the synthesis of **2-Nitrothiophenol**.



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References

- 1. scbt.com [scbt.com]
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